

Application Notes and Protocols: 3,4,5-Trimethyloctane as a Potential Gasoline Additive

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Compound of Interest

Compound Name: 3,4,5-Trimethyloctane

CAS No.: 62016-44-8

Cat. No.: B15920774

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Disclaimer: The following application notes and protocols are a projection based on the known chemical properties of branched-chain alkanes and standard industry testing methodologies. As of the time of this writing, specific experimental data for **3,4,5-trimethyloctane** as a gasoline additive is not publicly available. These documents are intended to provide a research framework for its evaluation.

Introduction

Gasoline is a complex mixture of hydrocarbons, and its performance characteristics are significantly influenced by the presence of various additives. Highly branched alkanes are known to be desirable components of gasoline due to their high octane ratings, which improve engine performance and reduce knocking.[1] **3,4,5-trimethyloctane**, a C₁₁H₂₄ alkane, possesses a compact, branched structure that suggests it may have favorable properties as a gasoline additive.[2][3] This document outlines the potential applications and provides detailed experimental protocols for the comprehensive evaluation of **3,4,5-trimethyloctane** as a novel gasoline additive.

Hypothesized Benefits and Applications

Based on the properties of similar branched-chain alkanes like isooctane (2,2,4-trimethylpentane), **3,4,5-trimethyloctane** is hypothesized to offer the following benefits:

- **Octane Enhancement:** The highly branched structure is expected to impart a high Research Octane Number (RON) and Motor Octane Number (MON), contributing to increased anti-knock properties of the base fuel.
- **Improved Engine Performance:** By increasing the octane rating of gasoline, **3,4,5-trimethyloctane** could allow for higher compression ratios in engines, leading to increased power output and efficiency.
- **Reduced Emissions:** A more complete and controlled combustion process, facilitated by higher octane fuel, can potentially lead to a reduction in harmful emissions such as carbon monoxide (CO) and unburned hydrocarbons (HC).
- **Fuel Stability:** As a saturated alkane, it is expected to have good chemical stability and not contribute to gum formation or other degradation products in the fuel system.

Physicochemical Properties

A summary of the known and estimated properties of **3,4,5-trimethyloctane** is presented below.

Property	Value	Reference
Molecular Formula	C ₁₁ H ₂₄	[2][3]
Molecular Weight	156.31 g/mol	[2]
Boiling Point (estimated)	181 °C	[4]
Density (estimated)	0.7600 g/cm ³	[4]
CAS Number	62016-44-8	[3]

Experimental Protocols

The following protocols describe the methodology for evaluating the performance of **3,4,5-trimethyloctane** as a gasoline additive.

Protocol 1: Octane Number Determination

Objective: To determine the Research Octane Number (RON) and Motor Octane Number (MON) of base gasoline blended with varying concentrations of **3,4,5-trimethyloctane**.

Methodology:

- Fuel Blending: Prepare fuel blends by adding **3,4,5-trimethyloctane** to a certified base gasoline (e.g., 91 RON) at various concentrations (e.g., 5%, 10%, 15% v/v).
- RON Testing (ASTM D2699):
 - Utilize a standardized Cooperative Fuel Research (CFR) engine.
 - Calibrate the engine using reference fuels (isooctane and n-heptane).
 - Run the test blend in the engine under standard RON conditions (600 rpm, controlled intake air temperature).
 - Adjust the compression ratio until a standard level of knock is detected.
 - The octane number is determined by comparing the knock intensity to that of the reference fuels.
- MON Testing (ASTM D2700):
 - Utilize a standardized CFR engine.
 - Calibrate the engine using reference fuels.
 - Run the test blend in the engine under standard MON conditions (900 rpm, higher intake mixture temperature).
 - Adjust the compression ratio until a standard level of knock is detected.
 - The octane number is determined by comparing the knock intensity to that of the reference fuels.

Hypothetical Data Presentation:

Additive Concentration (% v/v)	Base Fuel RON	Measured RON	Base Fuel MON	Measured MON
0% (Control)	91.0	91.0	83.0	83.0
5%	91.0	93.5	83.0	84.8
10%	91.0	95.8	83.0	86.5
15%	91.0	98.2	83.0	88.1

Protocol 2: Engine Dynamometer Performance and Emissions Testing

Objective: To evaluate the effect of **3,4,5-trimethyloctane** blended gasoline on engine performance (torque, power) and exhaust emissions.

Methodology:

- Engine Setup: Mount a modern spark-ignition engine on a calibrated engine dynamometer. Equip the exhaust system with a gas analyzer to measure CO, HC, NOx, and CO2.
- Fuel Blends: Use the same fuel blends as in Protocol 1.
- Test Cycle:
 - Warm up the engine to a stable operating temperature.
 - Perform a series of wide-open throttle (WOT) sweeps across the engine's operating speed range (e.g., 1500-6000 rpm) for each fuel blend.
 - Record torque, power, and brake-specific fuel consumption (BSFC) at various engine speeds.
 - Simultaneously, collect exhaust gas samples and analyze for emissions.
 - To assess emissions under more realistic driving conditions, a simulated New European Driving Cycle (NEDC) or Worldwide Harmonised Light Vehicle Test Procedure (WLTP) can

be run.[5]

Hypothetical Data Presentation:

Table 2.1: Peak Engine Performance

Additive Concentration (% v/v)	Peak Torque (Nm)	Peak Power (kW)	BSFC at Peak Torque (g/kWh)
0% (Control)	180	100	250
10%	184	103	245

Table 2.2: Emissions Analysis (Simulated Urban Cycle)

Additive Concentration (% v/v)	CO (g/km)	HC (g/km)	NOx (g/km)
0% (Control)	0.85	0.09	0.06
10%	0.78	0.08	0.05

Protocol 3: Fuel System Compatibility and Stability

Objective: To assess the compatibility of **3,4,5-trimethyloctane** with common fuel system materials and its effect on fuel stability.

Methodology:

- Material Compatibility (ASTM D471):
 - Immerse samples of common fuel system elastomers and plastics (e.g., nitrile rubber, Viton, HDPE) in a 15% blend of **3,4,5-trimethyloctane** in gasoline.
 - Maintain the immersion at an elevated temperature (e.g., 40 °C) for a specified period (e.g., 168 hours).

- Measure changes in mass, volume, and hardness of the materials.
- Oxidation Stability (ASTM D525):
 - Place a sample of the 15% fuel blend in a pressure vessel.
 - Pressurize the vessel with oxygen and heat it to a specified temperature.
 - Monitor the pressure inside the vessel over time. The induction period is the time taken for a sharp drop in pressure, indicating the onset of oxidation.

Hypothetical Data Presentation:

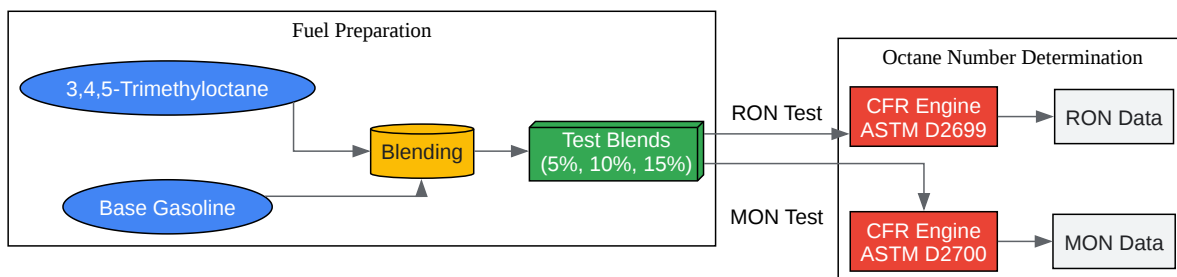
Table 3.1: Material Compatibility (168 hours at 40 °C)

Material	Volume Change (%)	Hardness Change (Shore A)
Nitrile Rubber	+2.5	-3
Viton	+0.8	-1

Table 3.2: Oxidation Stability

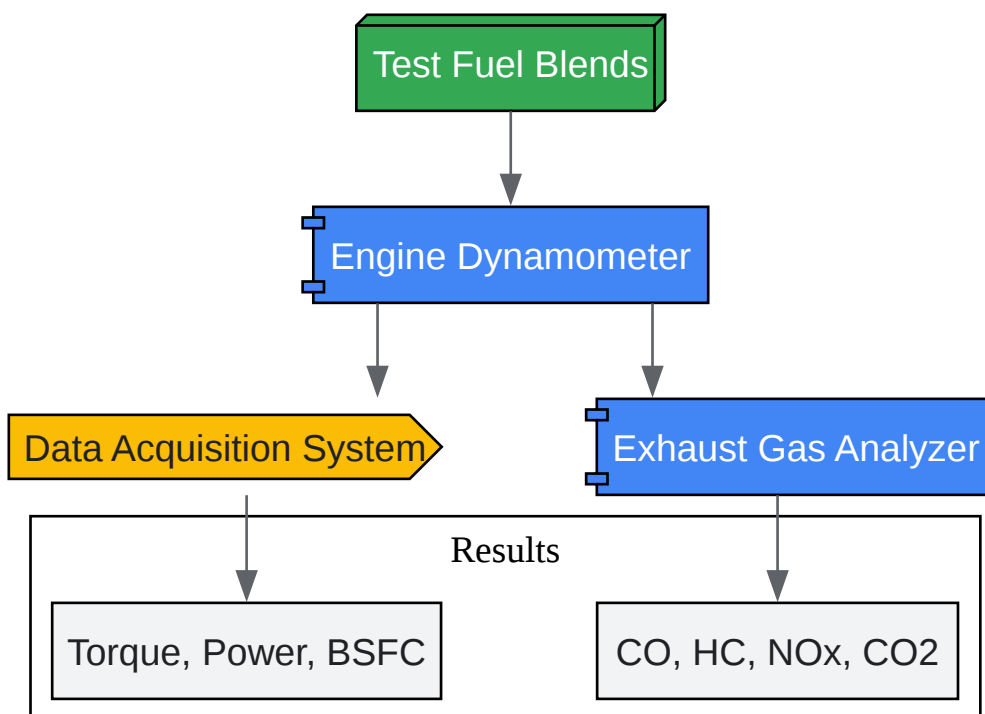
Fuel Blend	Induction Period (minutes)
Base Gasoline	480
15% 3,4,5-Trimethyloctane Blend	510

Visualizations



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Caption: Workflow for Octane Number Determination.



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Caption: Engine Performance and Emissions Testing Workflow.

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